

Basic properties of Lumiprobe Cyanine5 NHS ester

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Compound of Interest

Compound Name: LumiprobeNHS-Cy5

Cat. No.: B13063525

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Executive Summary

Lumiprobe Cyanine5 NHS ester is a high-performance, far-red fluorescent labeling reagent designed for the stable conjugation of primary amines (lysine residues, N-termini) in proteins, peptides, and oligonucleotides. Belonging to the cyanine dye family, it serves as a generic, cost-effective alternative to Cy5® and Alexa Fluor® 647.

This guide distinguishes the standard Cyanine5 NHS ester (hydrophobic, requires organic co-solvent) from its sulfonated analog (Sulfo-Cyanine5). It details the physicochemical properties, reaction mechanisms, and validated protocols necessary for high-yield bioconjugation in drug development and proteomic research.

Part 1: Physicochemical Properties

The standard Cyanine5 NHS ester is a hydrophobic molecule. Unlike the sulfonated version, it must be dissolved in an organic solvent before being introduced to the aqueous reaction mixture.^[1]

Table 1: Technical Specifications of Lumiprobe Cyanine5 NHS Ester

Property	Specification	Notes
Molecular Weight	~616.19 Da (Chloride salt)	Always verify specific batch MW on the vial label (e.g., 667.54 Da for BF ₄ salt).
Molecular Formula	C ₃₆ H ₄₂ CIN ₃ O ₄	Varies slightly by counterion.
Solubility	Organic Solvents (DMSO, DMF)	Low solubility in pure water. [2] [3] [4] [5]
Excitation Max	646 nm	Compatible with 633 nm or 647 nm laser lines.
Emission Max	662 nm	Far-red channel (Cy5 filter set).
Extinction Coefficient	250,000 L [2] [6] ·mol ⁻¹ ·cm ⁻¹	High molar absorptivity ensures bright signal.
Quantum Yield	0.20	Standard for Cy5-class dyes.
Appearance	Dark Blue / Blue-Violet Powder	Hygroscopic solid.

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Critical Distinction: Do not confuse this product with Sulfo-Cyanine5 NHS ester. The Sulfo-variant is water-soluble and does not require DMSO/DMF.[\[2\]](#)[\[7\]](#) The standard Cyanine5 NHS ester described here is ideal for labeling soluble proteins where a small amount (<10%) of organic solvent is tolerated, or for peptide synthesis in organic phase.

Part 2: Mechanism of Action

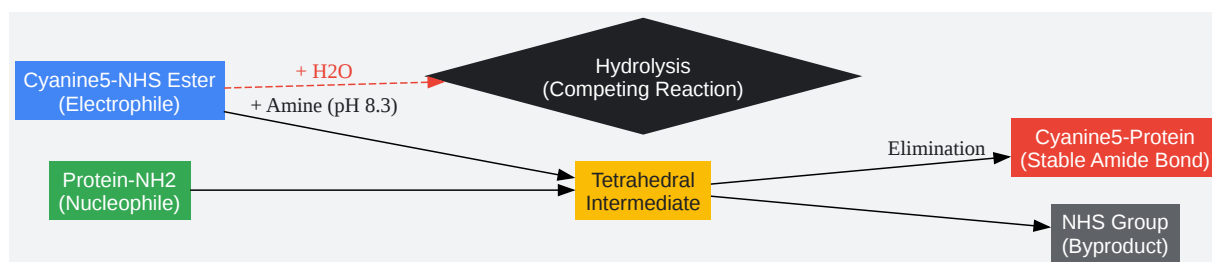
The N-hydroxysuccinimide (NHS) ester functionality facilitates a nucleophilic acyl substitution reaction.[\[8\]](#) This chemistry is highly specific for primary amines (

) at slightly alkaline pH.

Reaction Dynamics

- Nucleophilic Attack: The unprotonated primary amine of the biomolecule attacks the carbonyl carbon of the NHS ester.[8]
- Intermediate Formation: A transient tetrahedral intermediate is formed.[8]
- Elimination: The NHS group is eliminated as a leaving group (N-hydroxysuccinimide), resulting in a stable amide bond.[8]

Competitive Hydrolysis: Water molecules can also attack the NHS ester, hydrolyzing it into a non-reactive carboxylic acid. This reaction competes with labeling and is accelerated at higher pH (>9.0).



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Figure 1: Mechanism of NHS-ester conjugation.[9] Note the competing hydrolysis pathway (dashed line) which degrades the reagent if pH is too high or reaction time is prolonged in aqueous buffer.

Part 3: Validated Labeling Protocol

This protocol is optimized for labeling 1–10 mg/mL of a standard protein (e.g., IgG, BSA) with Lumiprobe Cyanine5 NHS ester.

Reagents Required[1][6][9][10][11][12]

- Buffer A (Labeling Buffer): 0.1 M Sodium Bicarbonate (

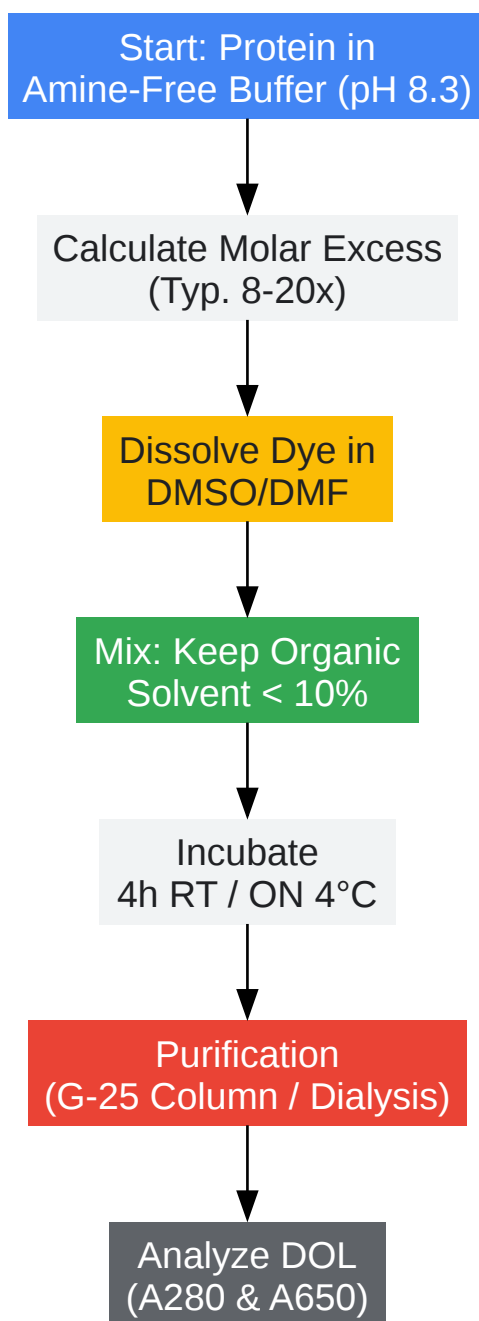
), pH 8.3–8.5.[10][11][12]

- Note: Must be amine-free.[6][10][11] Avoid Tris, Glycine, or Ammonium salts.
- Solvent: Anhydrous DMSO or DMF.
 - Quality Control: DMF must be high-grade and amine-free. If it smells "fishy," it contains dimethylamine degradation products that will quench the NHS ester.
- Purification: Gel filtration columns (e.g., Sephadex G-25) or dialysis membranes.

Step-by-Step Workflow

- Protein Preparation:
 - Dissolve the protein in Buffer A at a concentration of 1–10 mg/mL.
 - Tip: If the protein is in Tris or PBS, dialyze against Buffer A first.
- Dye Preparation (Fresh):
 - Dissolve Lumiprobe Cyanine5 NHS ester in anhydrous DMSO/DMF to a concentration of 10 mg/mL.
 - Critical: Prepare immediately before use. NHS esters degrade rapidly in solution.
- Conjugation:
 - Calculate the molar excess.[10][11][12][13] For antibodies, a 15–20x molar excess of dye is typical.
 - Add the dye solution to the protein solution.[12]
 - Solvent Limit: Ensure the final volume of organic solvent (DMSO/DMF) does not exceed 10% of the total reaction volume to prevent protein precipitation.[8]
 - Mix thoroughly by gentle vortexing.
- Incubation:

- Incubate for 4 hours at room temperature or overnight at 4°C.
- Protect from light (wrap tube in foil).
- Quenching (Optional):
 - Add 1/10th volume of 1 M Tris (pH 8.0) or Glycine to stop the reaction.
- Purification:
 - Separate the labeled protein from unreacted dye using a desalting column or dialysis against PBS.[\[8\]](#)
 - The labeled protein will elute in the void volume (first colored band).



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Figure 2: Operational workflow for protein labeling. The critical control point is the organic solvent concentration during the mixing step.

Part 4: Degree of Labeling (DOL) Calculation

To validate the experiment, calculate the Degree of Labeling (DOL), which represents the average number of dye molecules coupled to each protein molecule.

Where:

- = Absorbance at 646 nm (max for Cy5).
- = Absorbance at 280 nm (protein).
- $\frac{\text{ngcontent-ng-c1131663873}}{\text{_ngghost-ng-c2519336191}}$ class="inline ng-star-inserted">
= Extinction coefficient of the protein (e.g., IgG $\sim 203,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[14\]](#)
- $\frac{\text{ngcontent-ng-c1131663873}}{\text{_ngghost-ng-c2519336191}}$ class="inline ng-star-inserted">
= $250,000 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ (Lumiprobe Cyanine5).[\[2\]](#)[\[6\]](#)[\[14\]](#)
- = Correction Factor for Cy5 at 280 nm (typically 0.05 for Cyanine5).

Part 5: Storage & Stability[\[2\]](#)[\[10\]](#)

- Solid State: Store at -20°C . The product is stable for 12 months if kept desiccated and protected from light.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[15\]](#)
- Moisture Sensitivity: NHS esters are highly sensitive to moisture. Allow the vial to equilibrate to room temperature before opening to prevent condensation, which will hydrolyze the NHS group.
- In Solution: Do not store NHS esters in aqueous solution. Solutions in anhydrous DMSO/DMF can be stored at -20°C for 1–2 months, but fresh preparation is always recommended for critical assays.

References

- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Standard reference for NHS chemistry mechanisms).

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